

CAS number and molecular weight of 1-Acetyl-2-methoxynaphthalene.

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Compound of Interest

Compound Name: 1-Acetyl-2-methoxynaphthalene

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An In-Depth Technical Guide to **1-Acetyl-2-methoxynaphthalene**: Synthesis, Properties, and Applications

Introduction

1-Acetyl-2-methoxynaphthalene is an aromatic ketone that serves as a significant intermediate in organic synthesis. While structurally similar to compounds used in the fragrance industry, its primary importance in the pharmaceutical and research sectors lies in its role as the kinetically favored product in the Friedel-Crafts acylation of 2-methoxynaphthalene.^{[1][2]} Understanding the synthesis and reactivity of this molecule is crucial for controlling the regioselectivity of acylation on the naphthalene ring, a key step in the synthesis of valuable pharmaceutical compounds, most notably the non-steroidal anti-inflammatory drug (NSAID) Naproxen.^{[1][3]} This guide provides a comprehensive overview of **1-acetyl-2-methoxynaphthalene**, focusing on its chemical properties, synthesis, mechanistic considerations, and applications relevant to professionals in drug development and chemical research.

Core Properties of 1-Acetyl-2-methoxynaphthalene

A summary of the fundamental chemical and physical properties of **1-acetyl-2-methoxynaphthalene** is presented below.

Property	Value	Source(s)
CAS Number	5672-94-6	[4] [5]
Molecular Formula	C ₁₃ H ₁₂ O ₂	[4] [5]
Molecular Weight	200.23 g/mol	[4] [5]
IUPAC Name	1-(2-methoxynaphthalen-1-yl)ethanone	[4] [5]
Synonyms	2'-Methoxy-1'-acetonaphthone	[5]
LogP	2.8	[4]
Solubility	High solubility in dichloromethane; limited water solubility.	[4]
Physical Form	Solid/Powder	[6] [7]

Synthesis via Friedel-Crafts Acylation: A Study in Regioselectivity

The most common and extensively studied method for synthesizing **1-acetyl-2-methoxynaphthalene** is the Friedel-Crafts acylation of 2-methoxynaphthalene.[\[1\]](#)[\[8\]](#) This reaction is a classic example of electrophilic aromatic substitution, where the choice of reaction conditions critically dictates the position of the acetyl group on the naphthalene ring.

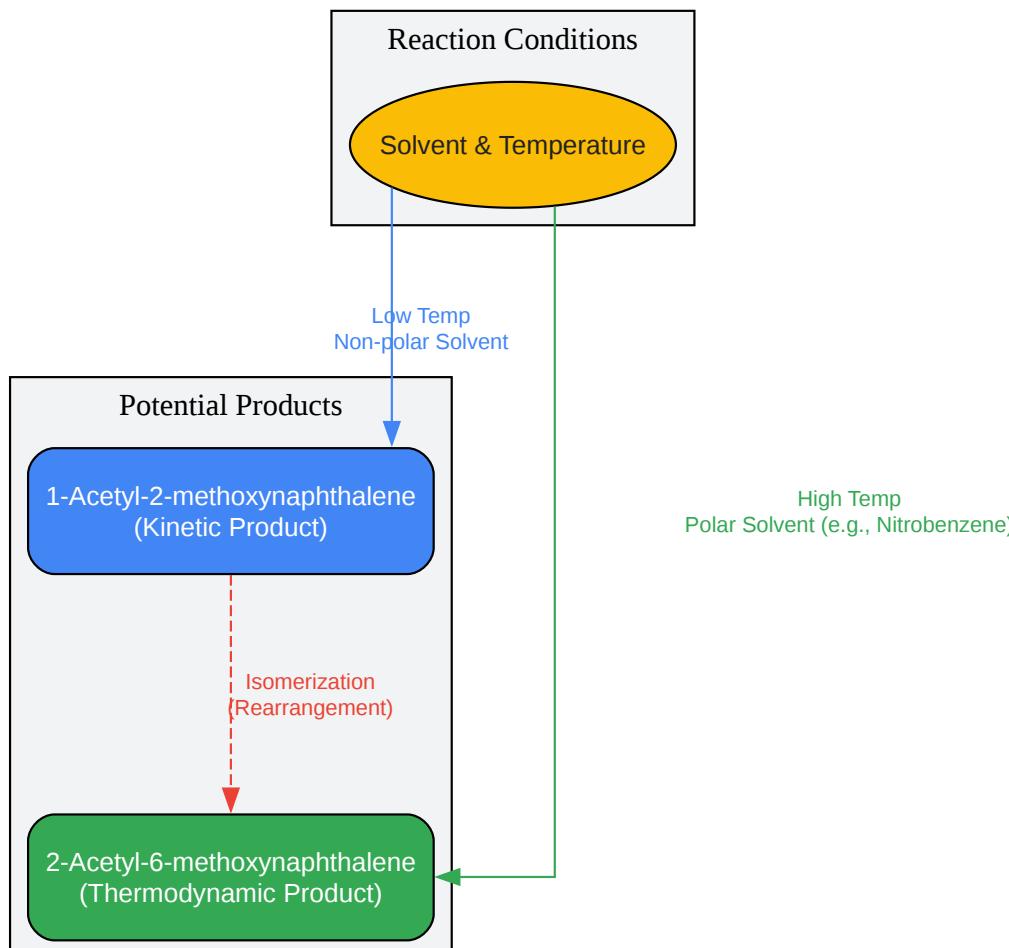
Mechanism and Rationale

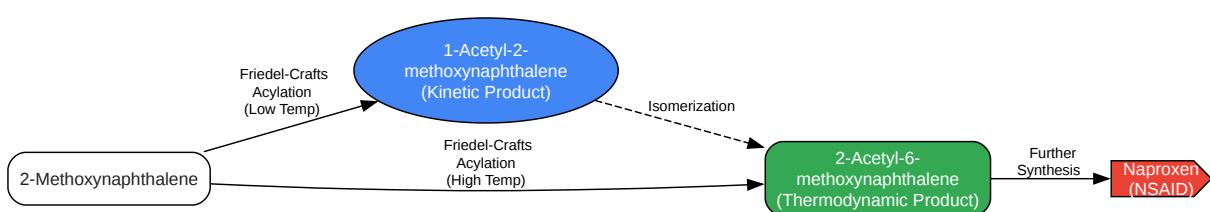
The reaction proceeds through the generation of a highly reactive acylium ion from an acylating agent (typically acetic anhydride or acetyl chloride) and a Lewis acid catalyst (like AlCl₃) or a solid acid catalyst (like a zeolite).[\[1\]](#)[\[9\]](#) The electron-rich 2-methoxynaphthalene ring is then attacked by this electrophile. The methoxy group (-OCH₃) is a strong activating group, directing substitution to specific positions.

The key challenge and area of scientific interest is controlling the regioselectivity between the kinetically favored **1-acetyl-2-methoxynaphthalene** and the thermodynamically more stable 2-acetyl-6-methoxynaphthalene.[\[1\]](#)[\[2\]](#)

- Kinetic Control: Formation of **1-acetyl-2-methoxynaphthalene** is faster due to the higher electron density at the C1 position. These conditions typically involve lower temperatures and less polar solvents (e.g., carbon disulfide or toluene), which favor the formation of the kinetic product.[1][2]
- Thermodynamic Control: The 6-acetyl isomer is sterically less hindered and therefore more stable. Its formation is favored at higher temperatures, which provides the energy needed to overcome the higher activation barrier and allows for the rearrangement of the initially formed 1-acetyl isomer.[2][10]

2-Methoxynaphthalene

Acetic Anhydride
(Acylating Agent)Catalyst
(e.g., AlCl_3 , Zeolite)

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